

Commercial Sourcing and Technical Data for 2,5,6-Trimethylbenzoxazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,5,6-Trimethylbenzoxazole*

Cat. No.: *B090905*

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For researchers, scientists, and professionals in drug development, securing a reliable supply of specific chemical compounds is a critical first step in the research and development pipeline. This technical guide provides an overview of commercial suppliers for **2,5,6-trimethylbenzoxazole** (CAS No. 19219-98-8), along with key technical data to facilitate procurement and experimental planning. While detailed experimental protocols and specific signaling pathway information for this particular compound are not readily available in the public domain, this guide offers a foundational summary of its properties and sourcing.

Chemical Properties

2,5,6-Trimethylbenzoxazole is a heterocyclic organic compound with the molecular formula $C_{10}H_{11}NO$ and a molecular weight of 161.20 g/mol. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Its structure consists of a benzene ring fused to an oxazole ring, with three methyl group substituents.

Commercial Suppliers

A number of chemical suppliers offer **2,5,6-trimethylbenzoxazole**, typically for research and development purposes. The purity and available quantities can vary between suppliers. It is important to note that some suppliers, like Sigma-Aldrich, provide this compound as part of a collection of rare chemicals and may not perform extensive analytical data collection, placing the responsibility of confirming identity and purity on the buyer.

Supplier	Product/Catalog No.	Purity	Physical Form	Notes
Santa Cruz Biotechnology	sc-254347	---	---	For research use only. [1]
TCI Chemicals	T1845	>98.0% (HPLC)	White to light yellow/orange powder/crystal	Melting point: 92.0 to 95.0 °C.
Sigma-Aldrich	S439428	---	---	Sold as part of the AldrichCPR collection of rare chemicals; buyer assumes responsibility for confirming identity and purity.
Fisher Scientific	T18455G	≥98.0% (HPLC) [4]	Crystalline Powder [4]	Melting point: 93°C. [4]
CymitQuimica	3B-T1845	>98.0% (HPLC) [3]	White to Light yellow to Light orange powder to crystal [3]	For lab use only. [3]
ChemicalBook	---	---	powder to crystal [5]	Provides a list of 45 suppliers in China. [6]
CP Lab Safety	T1845	---	---	For professional manufacturing, research laboratories and industrial / commercial usage only. [7]

Experimental Protocols and Signaling Pathways

As of the latest search, specific, detailed experimental protocols for the synthesis or application of **2,5,6-trimethylbenzoxazole** are not widely published in readily accessible scientific literature. General methods for the synthesis of benzoxazoles, such as the Phillips condensation involving the reaction of an ortho-aminophenol with a carboxylic acid, are known. [8] One patent describes a method for synthesizing a related compound, 2-mercapto-6-chlorobenzoxazole, which may offer some insights into potential synthetic strategies.[9]

Similarly, no specific signaling pathways that are directly modulated by **2,5,6-trimethylbenzoxazole** have been documented in the available literature. Research on other benzoxazole derivatives has shown immunosuppressive activity by inhibiting T lymphocyte proliferation through the JAK3/STAT5 signaling pathway, suggesting a potential area of investigation for analogous compounds.[10]

Experimental Workflow for Compound Procurement and Initial Characterization

For researchers acquiring **2,5,6-trimethylbenzoxazole**, a typical initial workflow would involve sourcing, identity and purity confirmation, and preparation for experimental use.



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A typical workflow for the procurement and initial handling of a commercial chemical compound.

General Structure of the Benzoxazole Core

The core chemical structure of benzoxazole is a bicyclic aromatic compound. Understanding this fundamental structure is key to exploring its derivatives.

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